

Personal protective equipment for handling I-CBP112

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Compound of Interest

Compound Name: I-CBP112

Cat. No.: B608045

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Essential Safety and Handling Guide for I-CBP112

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **I-CBP112**, a potent and selective inhibitor of the CBP/p300 bromodomains. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

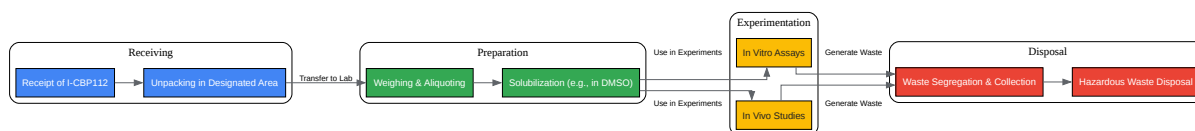
Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against potential exposure to **I-CBP112**. The following table summarizes the required PPE for various handling scenarios.

Situation	Required PPE	Specifications & Best Practices
Receiving & Unpacking	- Double Nitrile Gloves- Lab Coat- Safety Glasses with Side Shields	Unpack in a designated area, preferably with controlled ventilation. Inspect for any damage to the container.[1]
Weighing & Aliquoting (Solid Form)	- Double Nitrile Gloves- Disposable Gown- Safety Goggles- Face Shield- N95 Respirator	Perform in a chemical fume hood or a ventilated balance enclosure to minimize inhalation of fine powders.
Solution Preparation (e.g., in DMSO)	- Double Nitrile Gloves- Lab Coat- Chemical Splash Goggles	Prepare solutions within a chemical fume hood. Handle solvents with appropriate caution.
Cell Culture & In Vitro Assays	- Nitrile Gloves- Lab Coat- Safety Glasses	Standard cell culture aseptic techniques should be followed. All manipulations should be performed in a biosafety cabinet.
Waste Disposal	- Double Nitrile Gloves- Lab Coat- Chemical Splash Goggles	Handle all I-CBP112 waste as hazardous chemical waste.

Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe handling of **I-CBP112**. The following diagram outlines the key steps.



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Figure 1. Experimental workflow for handling **I-CBP112**.

Experimental Protocols

Preparation of Stock Solution (10 mM in DMSO)

- Pre-Vial Preparation: Allow the vial of solid **I-CBP112** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **I-CBP112** powder into a sterile, conical tube.
- Solubilization: Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For example, for 5 mg of **I-CBP112** (Molecular Weight: 468.59 g/mol), add 1.067 mL of DMSO.[2]
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming (37°C) may be applied if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes in amber vials to protect from light and store at -20°C or -80°C.[3]

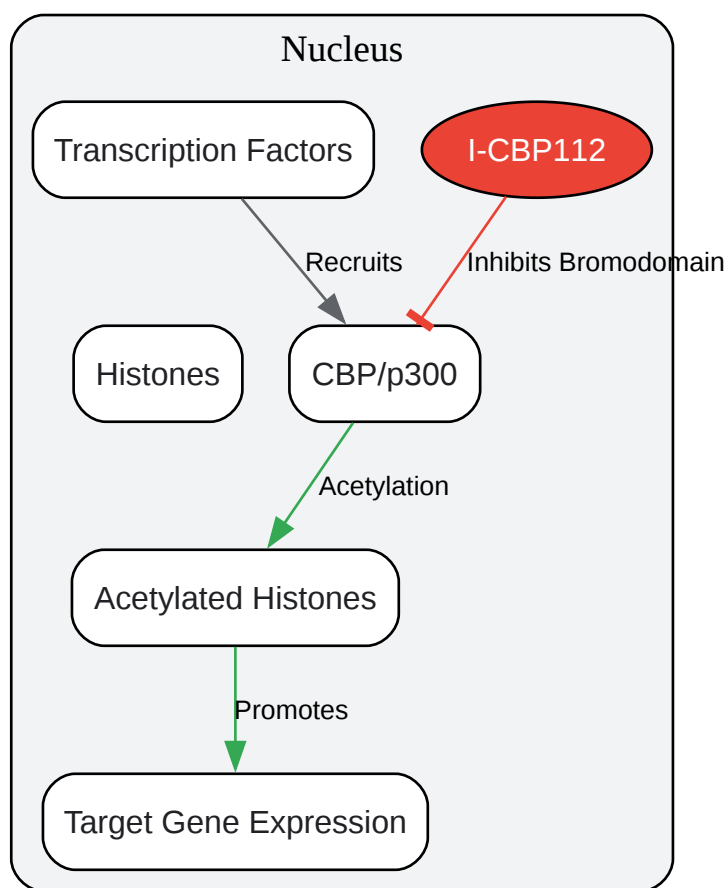
Cell-Based Assay Protocol (General)

- Cell Plating: Plate cells at the desired density in a multi-well plate and incubate overnight to allow for cell attachment.

- **Compound Dilution:** On the day of treatment, thaw an aliquot of the **I-CBP112** stock solution. Prepare serial dilutions in the appropriate cell culture medium to achieve the final desired concentrations.
- **Cell Treatment:** Remove the existing medium from the cells and add the medium containing the various concentrations of **I-CBP112**.
- **Incubation:** Incubate the cells for the desired experimental duration.
- **Downstream Analysis:** Following incubation, proceed with the planned downstream analysis (e.g., cell viability assay, western blotting, qPCR).

Mechanism of Action: I-CBP112 Signaling Pathway

I-CBP112 is a potent and selective inhibitor of the bromodomains of the closely related transcriptional coactivators CREB-binding protein (CBP) and p300.[2][3] These proteins are histone acetyltransferases (HATs) that play a crucial role in regulating gene expression by acetylating histone and non-histone proteins.[4] By binding to the bromodomain, **I-CBP112** prevents the recruitment of CBP/p300 to acetylated chromatin, thereby modulating the expression of target genes.[5][6]



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Figure 2. I-CBP112 inhibits the CBP/p300 signaling pathway.

Disposal Plan

All materials contaminated with **I-CBP112** must be disposed of as hazardous chemical waste. Follow your institution's specific guidelines for chemical waste disposal.

Waste Type	Disposal Procedure
Solid Waste	- Contaminated gloves, pipette tips, vials, etc. should be collected in a designated, sealed hazardous waste container.
Liquid Waste	- Unused stock solutions and media containing I-CBP112 should be collected in a sealed, properly labeled hazardous waste container. Do not dispose of down the drain.[7]
Sharps	- Needles and syringes used for handling I-CBP112 solutions should be disposed of in a designated sharps container for hazardous chemical waste.

Emergency Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. If the individual is conscious, rinse their mouth with water. Seek immediate medical attention.

For detailed chemical-specific safety information, always refer to the manufacturer's Safety Data Sheet (SDS).

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References

- 1. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. CREBBP and p300 lysine acetyl transferases in the DNA damage response - PMC [pmc.ncbi.nlm.nih.gov]
- 5. CBP/p300 Bromodomain Inhibitor—I—CBP112 Declines Transcription of the Key ABC Transporters and Sensitizes Cancer Cells to Chemotherapy Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Modulation of p300/CBP Acetylation of Nucleosomes by Bromodomain Ligand I-CBP112 - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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